

# 1,3-Diacetoxypropane solvent applications in organic reactions

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## Compound Focus: 1,3-Diacetoxypropane

CAS No.: 628-66-0

Cat. No.: S579597

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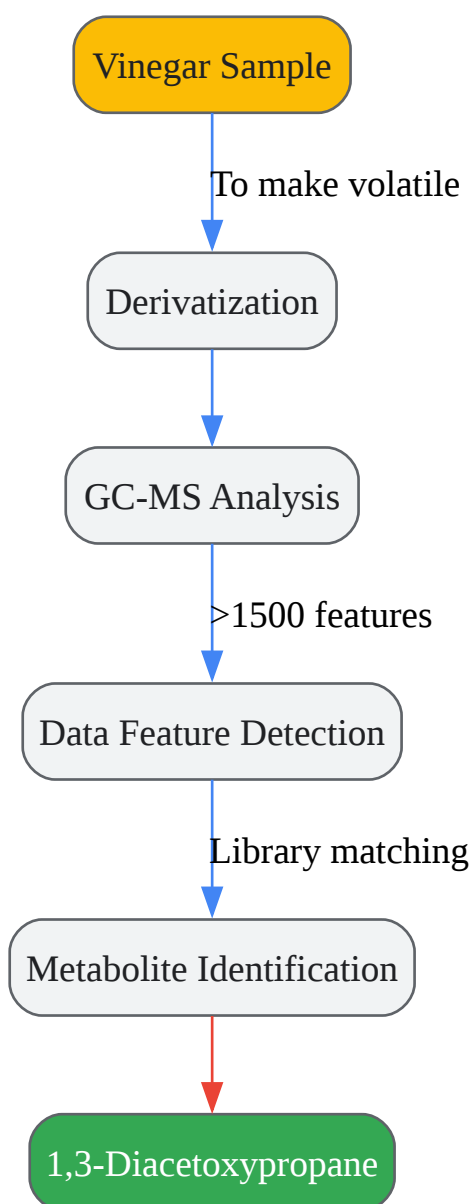
## Chemical Profile of 1,3-Diacetoxypropane

The table below summarizes the key identifying information and physical properties for **1,3-Diacetoxypropane**.

Property	Description
CAS Number	628-66-0 [1] [2]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub> [1] [2]
Molecular Weight	160.17 g/mol [1] [2]
IUPAC Name	3-acetyloxypropyl acetate [2]
Common Synonyms	Trimethylene acetate; 1,3-Propylene glycol diacetate [1] [2]
Structure (SMILES)	<chem>CC(=O)OCCOC(=O)C</chem> [2]
Boiling Point	482.7 K (approx. 209.5 °C) [1]
Appearance	Information missing from search results

Property	Description
Density & Refractive Index	Information missing from search results

One study identified **1,3-Diacetoxypropane** as a volatile metabolite in commercial balsamic vinegars using Gas Chromatography-Mass Spectrometry (GC-MS) [3]. The experimental workflow for its identification can be summarized as follows:



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## Information Gaps and Alternative Sources

The search results do not contain specific data on the use of **1,3-Diacetoxypropane** as a solvent in synthetic organic reactions. Key details for your Application Notes are unavailable, including:

- **Solvent Properties:** Polarity, dielectric constant, and miscibility with common organic solvents.
- **Reaction Applications:** Specific named reactions or transformations where it is used as a solvent.
- **Experimental Protocols:** Detailed procedures for its use in synthesis, including work-up and recovery.
- **Performance Data:** Advantages or disadvantages compared to common solvents like DMF or THF.

To find the specialized information you need, I suggest:

- **Consulting Specialized Databases:** Search **SciFinder**<sup>®</sup>, **Reaxys**, or specific pharmaceutical science databases for journal articles and patents.
- **Refining Your Search:** Use terms like "**1,3-Diacetoxypropane** as solvent", "propylene glycol diacetate organic synthesis", or its CAS number (628-66-0) in your searches.

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## References

1. 1,3-Propanediol, diacetate - the NIST WebBook [[webbook.nist.gov](http://webbook.nist.gov)]
2. Buy 1,3-Diacetoxypropane | 628-66-0 [[smolecule.com](http://smolecule.com)]
3. Vinegar Metabolomics: An Explorative Study of ... [[mdpi.com](http://mdpi.com)]

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